

# A Comparative Analysis of Succinate Esters as Sustainable Plasticizers

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## Compound of Interest

Compound Name: *Dibutyl succinate*

Cat. No.: *B085449*

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In the ever-evolving landscape of polymer science, the demand for high-performance, non-toxic, and environmentally friendly plasticizers is more pressing than ever. Succinate esters, derived from bio-based succinic acid, have emerged as a promising alternative to traditional phthalate plasticizers, which have faced increasing scrutiny due to health and environmental concerns. This guide provides a comprehensive comparative study of various succinate esters as plasticizers, primarily for Poly(vinyl chloride) (PVC), offering researchers, scientists, and drug development professionals a detailed look at their performance based on experimental data.

Succinate-based plasticizers are gaining traction for their favorable properties, including high efficiency and compatibility with a range of polymers beyond PVC, such as polyacrylates, polyvinyl acetate, polyolefins, and natural rubber.<sup>[1][2]</sup> Their performance is often comparable, and in some cases superior, to that of conventional phthalates like di(2-ethylhexyl) phthalate (DEHP) and diisononyl phthalate (DINP).<sup>[3][4]</sup>

## Performance Evaluation of Succinate Ester Plasticizers

The effectiveness of a plasticizer is determined by its ability to enhance the flexibility, durability, and processability of a polymer. Key performance indicators include mechanical properties, thermal stability, and migration resistance.

## Mechanical Properties

The plasticizing efficiency of succinate esters is evident in their impact on the mechanical properties of PVC. The addition of these esters typically leads to a decrease in tensile strength and an increase in elongation at break, signifying enhanced flexibility. The length of the alkyl chain in the succinate ester plays a crucial role in its plasticizing effect.<sup>[5]</sup> Generally, longer alkyl chains result in more effective plasticization.<sup>[1][2]</sup>

For instance, studies have shown that dialkyl succinates with longer alkyl chains, such as dioctyl succinate (DOS) and dihexyl succinate (DHS), are highly effective plasticizers, demonstrating properties similar to or even better than phthalate esters.<sup>[1][2]</sup> At a concentration of 50 parts per hundred resin (PHR), PVC plasticized with certain succinate ester mixtures exhibited a tensile strength of approximately 19 MPa and an elongation at break of around 250%, which is comparable to commercial phthalate plasticizers.<sup>[3][4][6]</sup>

Plasticizer	Type	Concentration (PHR)	Tensile Strength (MPa)	Elongation at Break (%)	Reference
Succinate Ester Mix	Succinate	50	~19	~250	<sup>[3][4][6]</sup>
DEHP	Phthalate	50	~19	~250	<sup>[3][4][6]</sup>
DINP	Phthalate	50	~19	~250	<sup>[3][4][6]</sup>

Table 1: Comparative Mechanical Properties of PVC Plasticized with a Succinate Ester Mixture and Commercial Phthalates.

## Thermal Properties

The thermal stability of plasticizers is critical for polymer processing and the lifespan of the final product. Thermogravimetric analysis (TGA) is commonly used to evaluate this property. Succinate esters have demonstrated good thermal and thermo-oxidative stability.<sup>[3][4][6]</sup> For example, a favorable succinate ester mixture showed a 5% weight loss temperature of 227.8 °C in air and 261.1 °C in nitrogen.<sup>[3][4][6]</sup>

Another key thermal property is the glass transition temperature (T<sub>g</sub>), which indicates the transition from a rigid, glassy state to a more flexible, rubbery state. A lower T<sub>g</sub> signifies better

plasticization. The introduction of succinate esters into PVC has been shown to significantly reduce its Tg.

Plasticizer	Type	Concentration (wt%)	Glass Transition Temperature (°C)	Reference
Neat PVC	-	0	-	
PVC + DBOA	Succinate	20	Reduced by 31	[2]
PVC + DBOA	Succinate	30	Reduced by 37	[2]
PVC + Succinate Ester Mix	Succinate	-	-	
PVC + DEHP	Phthalate	-	-	

Table 2: Effect of a Succinate-based Plasticizer (DBOA) on the Glass Transition Temperature of PVC.

## Migration Resistance

A significant drawback of conventional plasticizers is their tendency to migrate out of the polymer matrix over time, leading to material brittleness and potential environmental contamination.[2] Succinate esters have shown excellent resistance to migration, a property that enhances the durability and safety of the plasticized material.[3][4][6] In some studies, the migration of synthesized succinate plasticizers was found to be 70% lower than that of DEHP or DINP.[3][4][6]

Plasticizer	Type	Migration Loss vs. DEHP/DINP	Reference
Succinate Ester Mix	Succinate	70% Lower	[3][4][6]

Table 3: Comparative Migration Resistance of a Succinate Ester Mixture.

## Experimental Protocols

To ensure the reproducibility and validity of the comparative data, standardized experimental protocols are essential. Below are detailed methodologies for key experiments.

### Synthesis of Dialkyl Succinates

A common method for synthesizing dialkyl succinates is through the esterification of succinic acid with a corresponding alcohol.

- Reactants: Succinic acid and an alcohol (e.g., butan-1-ol, 2-ethylhexan-1-ol).
- Catalyst: An acidic catalyst, such as an ionic liquid synthesized from triethylamine and sulfuric(VI) acid, can be used.[\[1\]](#)
- Procedure:
  - The succinic acid and alcohol are mixed in a specific molar ratio (e.g., 4:1 alcohol to acid).
  - The catalyst is added to the reaction mixture (e.g., 15 mol%).[\[1\]](#)
  - The reaction is carried out at a controlled temperature (e.g., 70-80 °C) for a set duration (e.g., 120 minutes).[\[1\]](#)
  - The formation of a two-phase liquid-liquid system, due to the immiscibility of the ester with the ionic liquid, drives the reaction towards the product.[\[1\]](#)
  - The product (dialkyl succinate) is then isolated. This method can achieve high yields (99%) and selectivities (>99%).[\[1\]](#)

### Preparation of Plasticized PVC Films

Plasticized PVC films for testing are typically prepared using a solvent casting or melt mixing method.

- Materials: PVC resin, plasticizer (succinate ester or control), and a thermal stabilizer.
- Procedure (Melt Mixing):

- The PVC resin, plasticizer (at a specified concentration, e.g., 40, 50, or 60 PHR), and thermal stabilizer are weighed and dry-blended.<sup>[3][4]</sup>
- The mixture is then processed in an internal mixer (e.g., HAAKE™ PolyLab™ QC) at a set temperature and rotor speed for a specific duration to ensure homogeneity.
- The resulting compound is then compression molded into sheets of a defined thickness using a hydraulic press at a specified temperature and pressure.
- The molded sheets are cooled under pressure and then conditioned at a standard temperature and humidity before testing.

## Mechanical Properties Testing

Tensile properties are determined according to standards such as ASTM D2284.<sup>[7]</sup>

- Apparatus: A universal testing machine.
- Procedure:
  - Dumbbell-shaped specimens are cut from the conditioned PVC films.
  - The thickness and width of the gauge section of each specimen are measured.
  - The specimen is mounted in the grips of the testing machine.
  - The specimen is pulled at a constant crosshead speed until it fractures.
  - The tensile strength (maximum stress) and elongation at break (percentage increase in length) are recorded.

## Thermogravimetric Analysis (TGA)

TGA is performed to assess the thermal stability of the plasticizers and plasticized PVC.

- Apparatus: A thermogravimetric analyzer.
- Procedure:

- A small, accurately weighed sample is placed in the TGA furnace.
- The sample is heated at a constant rate (e.g., 10 K/min) over a specified temperature range (e.g., 25 to 500 °C).[8]
- The analysis is conducted under a controlled atmosphere (e.g., nitrogen or air).[8]
- The weight loss of the sample as a function of temperature is recorded to determine the onset of decomposition and the temperature of maximum decomposition rate.

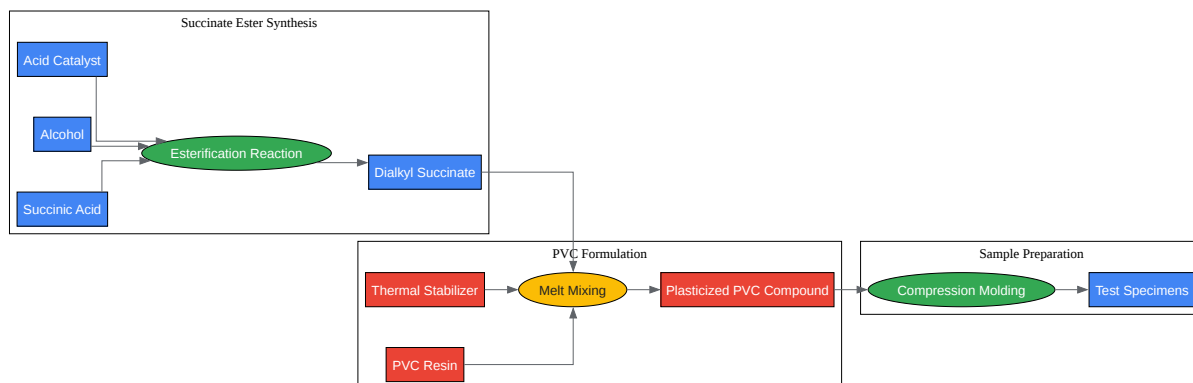
## Migration Resistance Testing

Migration resistance can be evaluated using methods like ASTM D2199 (exudation) or by measuring weight loss after immersion in a solvent.[9]

- Procedure (Solvent Extraction):
  - Initial weights of pre-cut, conditioned PVC film samples are recorded.
  - The samples are immersed in a specific solvent (e.g., hexane) for a set period at a controlled temperature.
  - After immersion, the samples are removed, wiped dry, and re-conditioned.
  - The final weights are measured, and the percentage of weight loss (due to plasticizer migration) is calculated.

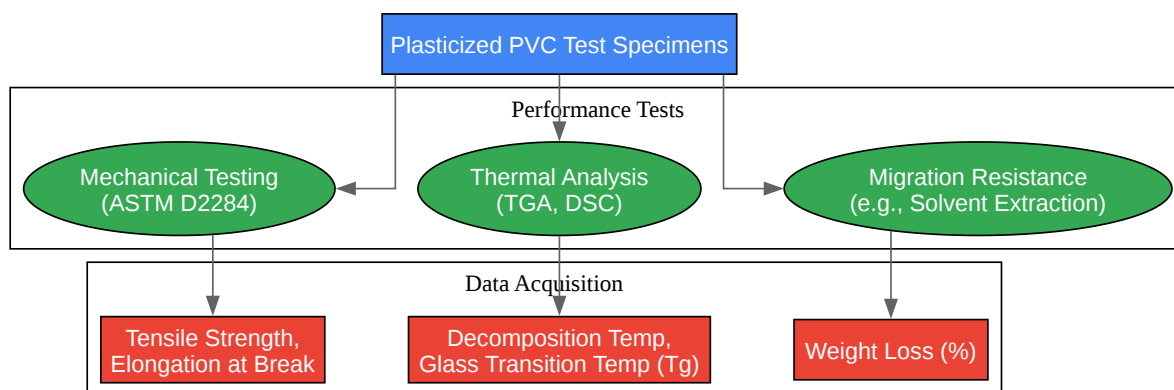
## Visualizing the Process: From Synthesis to Evaluation

The following diagrams illustrate the workflow for the synthesis and formulation of plasticized PVC, the subsequent performance evaluation, and the logical framework for a comparative analysis.



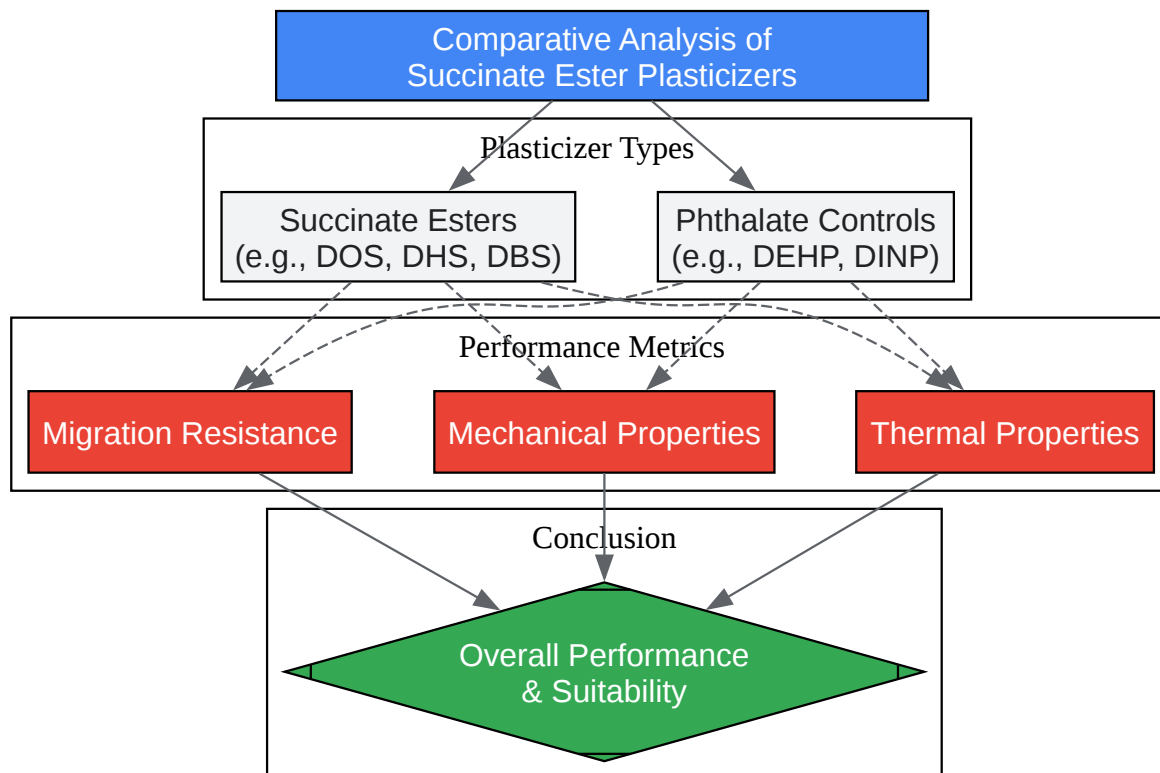
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### Synthesis and Formulation Workflow



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### Performance Evaluation Workflow



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### Framework for Comparative Analysis

In conclusion, succinate esters present a viable and advantageous alternative to traditional phthalate plasticizers. Their bio-based origin, coupled with strong performance in mechanical, thermal, and migration resistance properties, positions them as a key component in the development of safer and more sustainable polymer materials. Further research into optimizing the structure of succinate esters and exploring their synergies in plasticizer blends will continue to expand their application in various industries.

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